

Ethylamine hydrobromide infrared (IR) spectrum analysis

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Compound of Interest

Compound Name: Ethylamine hydrobromide

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An In-depth Technical Guide to the Infrared (IR) Spectrum Analysis of **Ethylamine Hydrobromide**

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive analysis of the Fourier-Transform Infrared (FTIR) spectrum of **ethylamine hydrobromide** ($\text{CH}_3\text{CH}_2\text{NH}_3^+\text{Br}^-$). Designed for researchers, scientists, and professionals in drug development, this document delves into the fundamental principles of vibrational spectroscopy as applied to primary amine salts. It offers detailed, field-proven protocols for sample preparation, outlines the theoretical basis for vibrational mode assignments, and provides a systematic interpretation of the characteristic spectral features. The causality behind experimental choices is explained to ensure methodological robustness, and all claims are substantiated with authoritative references, establishing a self-validating framework for the analysis of this and similar compounds.

Introduction: The Significance of Vibrational Spectroscopy for Amine Salts

Infrared (IR) spectroscopy is an indispensable analytical technique for the structural elucidation and characterization of molecular compounds. It operates on the principle that covalent bonds within a molecule are not static; they vibrate at specific, quantized frequencies. When a molecule is irradiated with infrared light, it absorbs energy at frequencies corresponding to its natural vibrational modes, resulting in a unique spectral fingerprint.

For pharmaceutical and chemical development, the analysis of amine salts, such as **ethylamine hydrobromide**, is of paramount importance. Amines are frequently converted into their hydrohalide salts to improve stability, solubility, and handling properties. This conversion from a free amine ($R-NH_2$) to an ammonium salt ($R-NH_3^+X^-$) induces profound and diagnostically significant changes in the IR spectrum. The formation of the ammonium cation and the presence of strong intermolecular hydrogen bonding with the halide counter-ion (Br^-) create a unique spectral signature that is distinct from the parent amine. Understanding these spectral shifts is crucial for confirming salt formation, identifying polymorphs, and assessing sample purity.

This guide will systematically deconstruct the IR spectrum of **ethylamine hydrobromide**, providing the foundational knowledge required for its accurate and confident analysis.

Molecular Structure and Theoretical Vibrational Modes

Ethylamine hydrobromide is an ionic compound formed by the protonation of the primary amine, ethylamine. The resulting ethylammonium cation ($CH_3CH_2NH_3^+$) and the bromide anion (Br^-) are held together by electrostatic forces and extensive hydrogen bonding.

A non-linear molecule like the ethylammonium cation, containing $N=10$ atoms, has $3N-6 = 3(10) - 6 = 24$ fundamental vibrational modes.^[1] These modes can be broadly categorized as stretching (changes in bond length) and bending (changes in bond angle). The key functional groups contributing to the IR spectrum are the ammonium group ($-NH_3^+$) and the ethyl group ($-CH_2CH_3$). The interaction $N^+-H \cdots Br^-$ is a dominant factor influencing the position and shape of the N-H vibrational bands.

Caption: Structure of **Ethylamine Hydrobromide** with H-Bond.

Experimental Protocols: Ensuring Data Integrity

The acquisition of a high-quality IR spectrum from a solid sample is critically dependent on meticulous sample preparation. The primary goal is to minimize light scattering and avoid interference from atmospheric moisture.[2] Two standard methods for solid-state analysis are the Potassium Bromide (KBr) pellet and the Nujol mull techniques.[3][4]

Method 1: KBr Pellet Preparation

This is the most common method for obtaining high-resolution spectra of solid samples. It relies on the property of alkali halides like KBr to become transparent to infrared radiation under high pressure.[5][6]

Causality: The objective is to uniformly disperse the finely ground sample particles within the KBr matrix. The particle size of the sample must be reduced to less than the wavelength of the incident IR radiation to minimize scattering (the Christiansen effect), which can distort band shapes and baselines.[3] KBr is highly hygroscopic; absorbed water introduces strong, broad O-H stretching ($\sim 3400\text{ cm}^{-1}$) and bending ($\sim 1630\text{ cm}^{-1}$) bands that can obscure key sample features.[2][6][7] Therefore, rigorous exclusion of moisture is non-negotiable.

Step-by-Step Protocol:

- Material Preparation:
 - Use spectroscopy-grade KBr, dried in an oven at $\sim 110^{\circ}\text{C}$ for several hours and stored in a desiccator.[6]
 - Thoroughly clean and dry an agate mortar and pestle, as well as the die set for the hydraulic press. Gentle heating of the tools can help drive off adsorbed moisture.[2]
- Grinding & Mixing:
 - Place 1-2 mg of the **ethylamine hydrobromide** sample into the agate mortar and grind it to a fine, glossy powder.[5]
 - Add approximately 100-200 mg of the dried KBr powder to the mortar.[5]

- Gently but thoroughly mix the sample and KBr with the pestle for about a minute to ensure uniform dispersion. Avoid overly vigorous grinding at this stage, which can increase moisture absorption from the air.^[2]
- Pellet Pressing:
 - Carefully transfer the powder mixture into the collar of a 13 mm pellet die.
 - Place the die into a hydraulic press.
 - Apply pressure gradually to approximately 8-10 metric tons (around 8,000-10,000 psi).^[7]
 - Hold the pressure for 1-2 minutes to allow the KBr to cold-flow and form a solid, transparent disc.^[2]
- Pellet Inspection & Analysis:
 - Carefully release the pressure and extract the pellet.
 - A high-quality pellet should be transparent or translucent, not opaque or cloudy.
 - Immediately place the pellet in the spectrometer's sample holder and acquire the spectrum to minimize atmospheric exposure. A background spectrum should be run using a pure KBr pellet.^[5]

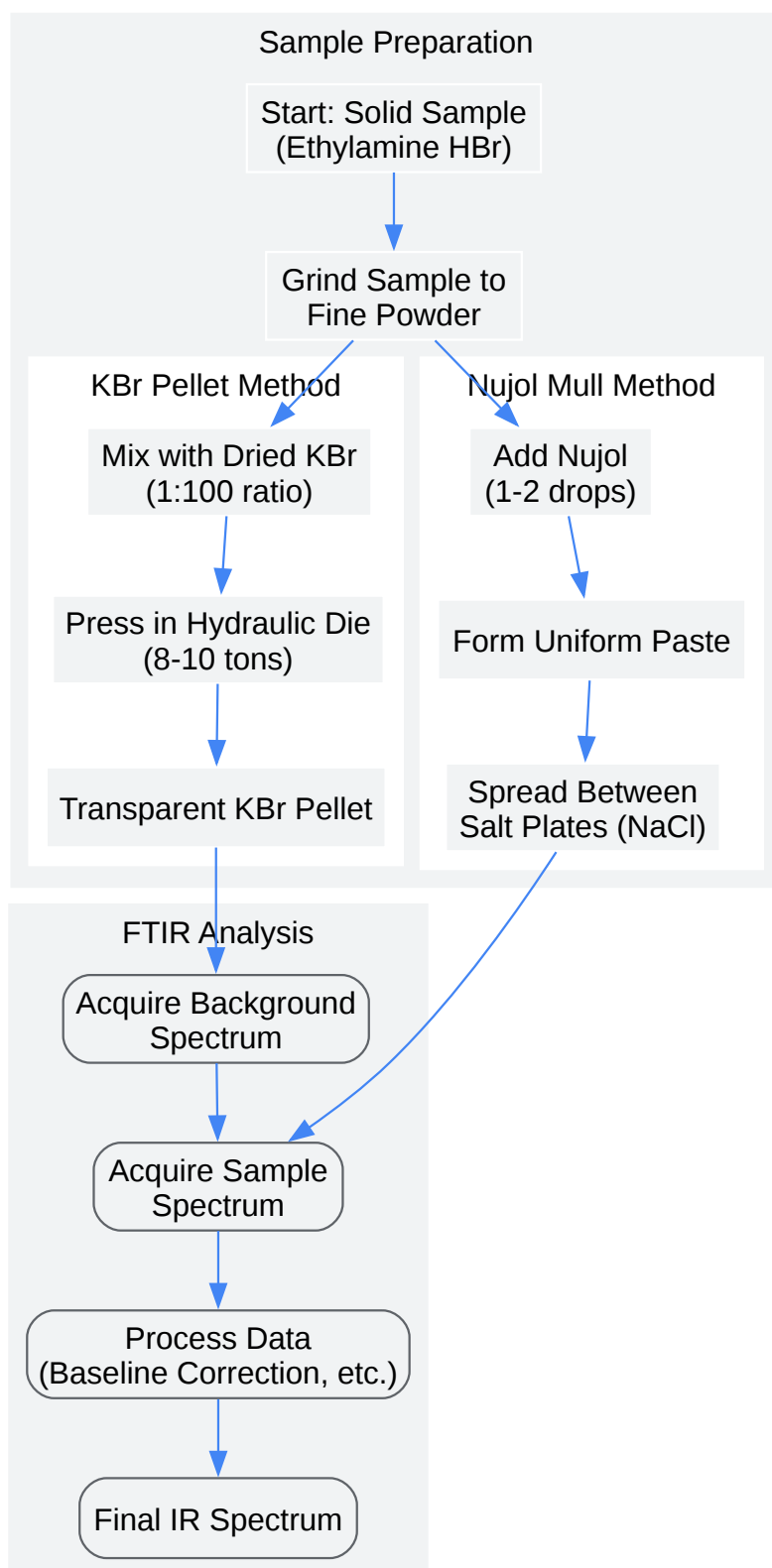
Method 2: Nujol Mull Preparation

Mulling involves dispersing the solid sample in a mulling agent, typically mineral oil (Nujol), to form a paste.^[8] This paste is then pressed between two IR-transparent salt plates (e.g., NaCl or KBr).

Causality: This method is often faster than KBr pelleting and is useful for samples that are sensitive to pressure or react with KBr. The primary drawback is that the mulling agent itself has characteristic IR absorptions. Nujol, being a hydrocarbon, exhibits strong C-H stretching ($\sim 2920, 2850\text{ cm}^{-1}$) and bending ($\sim 1460, 1375\text{ cm}^{-1}$) bands, which will obscure these regions in the sample's spectrum.^[8] To overcome this, a complementary mull can be prepared with a perfluorinated hydrocarbon oil (e.g., Fluorolube), which has absorptions in different regions.^[8]

Step-by-Step Protocol:

- Grinding: Grind a small amount (2-5 mg) of the **ethylamine hydrobromide** sample to a very fine powder in an agate mortar.[8]
- Mulling: Add one or two drops of Nujol to the powder and continue grinding until a uniform, thick paste with the consistency of toothpaste is formed.[8]
- Sample Mounting: Transfer a small amount of the mull onto the face of one NaCl plate using a spatula. Place the second NaCl plate on top and gently rotate to spread the mull into a thin, even film, ensuring no air bubbles are trapped.
- Analysis: Mount the plates in the spectrometer and acquire the spectrum. A background is typically run with the clean, empty beam path. The known peaks of Nujol must be mentally or digitally subtracted during interpretation.



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Caption: Experimental Workflow for Solid-State IR Analysis.

Detailed Interpretation of the Ethylamine Hydrobromide IR Spectrum

The conversion of ethylamine to its hydrobromide salt results in several key spectral changes. The most dramatic effects are observed in the N-H stretching and bending regions due to the formation of the ethylammonium ($\text{CH}_3\text{CH}_2\text{NH}_3^+$) cation and its subsequent hydrogen bonding with the bromide anion.

The N-H and C-H Stretching Region ($3300 - 2500 \text{ cm}^{-1}$)

- **N-H Stretching (Ammonium Salt):** In contrast to the sharp, two-peaked N-H stretch of a primary amine ($\sim 3400\text{--}3300 \text{ cm}^{-1}$), the spectrum of **ethylamine hydrobromide** is dominated by a very broad and intense absorption band centered around 3000 cm^{-1} .^{[9][10][11]} This feature is characteristic of the $\text{N}^+\text{-H}$ stretching vibrations in an ammonium salt. The extreme broadness is a direct consequence of strong $\text{N}^+\text{-H}\cdots\text{Br}^-$ hydrogen bonding, which creates a continuum of vibrational states. This broad absorption is often complex, showing multiple sub-maxima, and is a hallmark feature confirming salt formation.^{[12][13]}
- **C-H Stretching (Ethyl Group):** Superimposed on the broad ammonium band are sharper peaks corresponding to the C-H stretching vibrations of the ethyl group. These typically appear in the $2980\text{--}2850 \text{ cm}^{-1}$ range.^{[14][15]}
 - Asymmetric stretching of the $-\text{CH}_3$ and $-\text{CH}_2$ groups occurs at higher frequencies within this range.
 - Symmetric stretching occurs at lower frequencies. The presence of these sharper C-H peaks on top of the broad N-H absorption is a key diagnostic feature.

The Bending Region ($1650 - 1300 \text{ cm}^{-1}$)

- **N-H Bending (Ammonium Salt):** The bending vibrations of the $-\text{NH}_3^+$ group provide further confirmation of salt formation.
 - An asymmetric N-H bending (scissoring) mode gives rise to a strong to medium intensity band typically found between 1600 cm^{-1} and 1500 cm^{-1} .^[13]
 - A symmetric N-H bending ("umbrella") mode is also expected, often near 1500 cm^{-1} .

- C-H Bending (Ethyl Group):
 - The scissoring vibration of the $\text{-CH}_2\text{-}$ group is typically observed near 1465 cm^{-1} .
 - The asymmetric bending of the -CH_3 group appears around a similar wavenumber, often overlapping with the $\text{-CH}_2\text{-}$ scissoring band.
 - The symmetric bending of the -CH_3 group is found near 1380 cm^{-1} .

The Fingerprint Region ($< 1300\text{ cm}^{-1}$)

This region contains a complex series of bands arising from C-C stretching, C-N stretching, and other bending and rocking vibrations. While individual assignments can be challenging, the overall pattern is unique to the molecule.

- C-N Stretching: The stretching vibration of the C-N bond in aliphatic amines and their salts typically appears in the $1220\text{-}1020\text{ cm}^{-1}$ range.[\[14\]](#)
- C-C Stretching: The C-C single bond stretch is expected as a weaker band in the $1200\text{-}800\text{ cm}^{-1}$ range.
- Rocking/Wagging Vibrations: CH_2 and CH_3 rocking and wagging modes contribute to the complexity of this region.

Summary of Key Vibrational Bands

Wavenumber Range (cm ⁻¹)	Vibrational Mode	Expected Intensity	Appearance
~3000	N ⁺ -H Stretching (Hydrogen Bonded)	Strong	Very Broad, Complex
2980 - 2850	C-H Stretching (Asymmetric & Symmetric)	Medium to Strong	Sharp peaks on broad band
1600 - 1500	N ⁺ -H Bending (Asymmetric & Symmetric)	Strong to Medium	Sharp to Broad
~1465	C-H Bending (CH ₂ Scissoring, CH ₃ Asymmetric)	Medium	Sharp
~1380	C-H Bending (CH ₃ Symmetric)	Medium	Sharp
1220 - 1020	C-N Stretching	Medium to Weak	Sharp

Conclusion

The infrared spectrum of **ethylamine hydrobromide** is definitively characterized by the formation of the ethylammonium cation. The most prominent and diagnostic feature is the intensely broad absorption band centered around 3000 cm⁻¹, which arises from the hydrogen-bonded N⁺-H stretching vibrations. This feature, in conjunction with the strong N⁺-H bending modes observed between 1600 and 1500 cm⁻¹, provides unequivocal evidence of successful salt formation. The sharper C-H stretching and bending vibrations of the ethyl group remain present and are superimposed on the broader features. A meticulous experimental technique, particularly the rigorous exclusion of water during sample preparation, is critical for obtaining a high-quality, interpretable spectrum. This guide provides the necessary framework for researchers to confidently prepare, acquire, and interpret the IR spectrum of **ethylamine hydrobromide**, ensuring data integrity and accurate structural characterization.

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